

# Azide-PEG6-Tos concentration measurement

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**Compound Focus:** Azide-PEG6-Tos

Cat. No.: S520180

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## Chemical Characterization Data

For researchers, confirming the identity and purity of the compound is a critical first step. The table below summarizes key characterization data for **Azide-PEG6-Tos** from the search results.

Property	Details
CAS Number	906007-10-1 [1] [2]
Molecular Formula	C <sub>19</sub> H <sub>31</sub> N <sub>3</sub> O <sub>8</sub> S [1] [2]
Molecular Weight	461.53 g/mol [1] [2]
IUPAC Name	2-[2-[2-[2-[2-(2-azidoethoxy)ethoxy]ethoxy]ethoxy]ethoxy]ethyl 4-methylbenzenesulfonate [1]
Appearance	Colorless to light yellow liquid [1] [2] [3]
Solubility	Soluble in DMSO [1]
Storage	Dry, dark, and at <b>0 - 4 °C</b> for short term or <b>-20 °C</b> for long term [1]

**<sup>1</sup>H NMR Spectroscopic Profiling** Proton NMR is a primary tool for confirming the structure and assessing the purity of PEGylated compounds [4]. Below are the characteristic <sup>1</sup>H NMR signals for **Azide-PEG6-Tos**, based on data for a very similar compound [1].

Proton Environment	Chemical Shift ( $\delta$ , ppm)	Multiplicity	Integration
Aromatic H (ortho to SO <sub>2</sub> )	~7.78	doublet	2H
Aromatic H (meta to SO <sub>2</sub> )	~7.33	doublet	2H
-CH <sub>3</sub> (tosyl)	~2.44	singlet	3H
-CH <sub>2</sub> -OTs	~4.15	triplet	2H
N <sub>3</sub> -CH <sub>2</sub> -	~3.38	triplet	2H
-OCH <sub>2</sub> CH <sub>2</sub> O- (PEG backbone)	~3.55-3.70	multiplet	20H

## Frequently Asked Questions & Troubleshooting

Here are some common experimental questions and issues related to working with azide-PEG compounds.

**Q1: How can I confirm the success of my conjugation reaction using Azide-PEG6-Tos?** The azide (N<sub>3</sub>) group on **Azide-PEG6-Tos** is designed for "Click Chemistry" reactions [1] [2]. You can confirm successful conjugation using these methods:

- **FTIR Spectroscopy:** Monitor the disappearance of the characteristic azide peak (~2100 cm<sup>-1</sup>) after the click reaction with an alkyne.
- **NMR Spectroscopy:** Compare the <sup>1</sup>H NMR spectra before and after the reaction. The signals from the PEG backbone and tosyl group can serve as an internal reference, while new peaks from the coupled molecule should appear.

**Q2: My NMR spectrum shows unexpected peaks. What could be the cause?** When characterizing PEG derivatives by <sup>1</sup>H NMR, be aware of two common issues [4]:

- **Residual Solvents:** Peaks from water or the deuterated solvent (e.g., CDCl<sub>3</sub> at 7.26 ppm) are common and should not be mistaken for impurities.

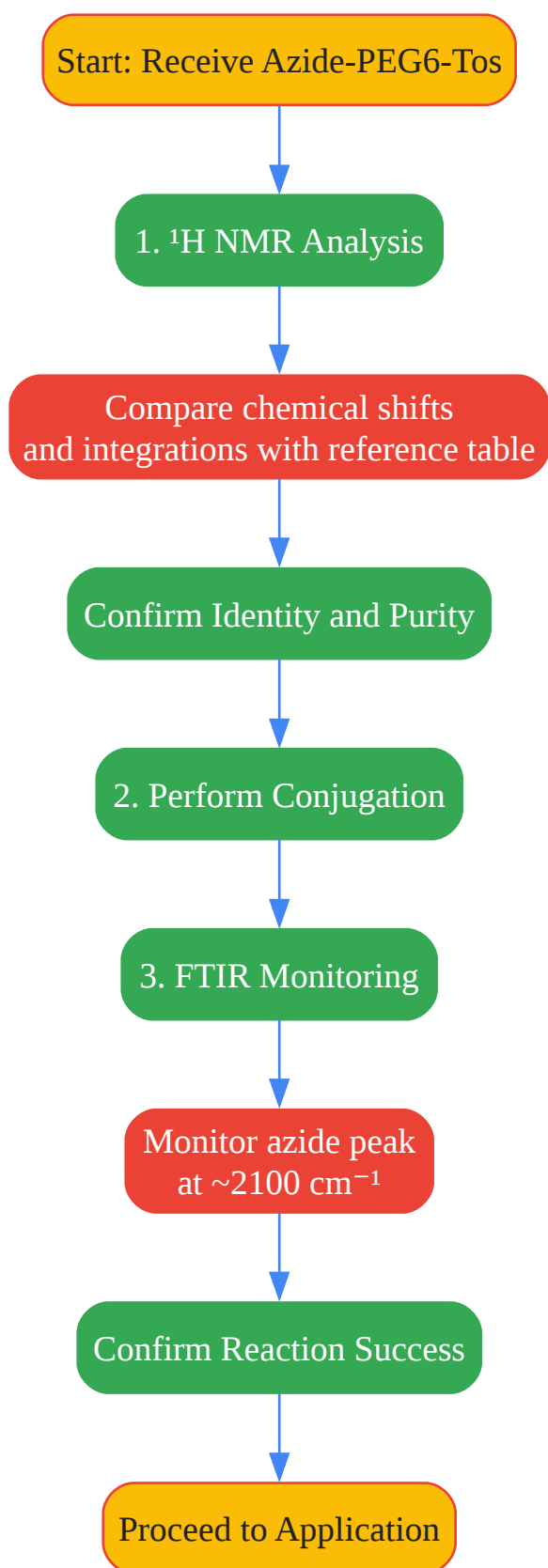
- **$^{13}\text{C}$  Satellite Peaks:** These are small, symmetrical peaks that appear on either side of a large proton signal (e.g., the large PEG backbone signal). They are a natural phenomenon, not impurities, and should not be included in integration calculations.

**Q3: The compound seems to be degrading. How can I stabilize it?** While the organic compound **Azide-PEG6-Tos** is more stable than inorganic azides, proper handling is crucial. Note that **sodium azide** is highly unstable in biological samples, with a half-life of only 4.5 days at room temperature [5]. Although your compound is different, it is best to follow stringent practices:

- **Storage:** Always store the compound as recommended: dry, dark, and at **-20°C** for long-term stability [1].
- **Handling:** Keep the compound away from strong acids, which can convert the azide into volatile and toxic hydrazoic acid [5]. Always work in a fume hood.

## Experimental Workflow for Characterization

The following diagram outlines a general workflow for characterizing **Azide-PEG6-Tos** and confirming its conjugation, based on the principles found in the literature.



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## Safety and Handling Guidelines

- **Toxicity Warning:** Sodium azide is a potent poison with toxicity comparable to cyanide [5]. While **Azide-PEG6-Tos** is a different organic molecule, all azide-containing compounds should be treated with caution.
- **Safe Practice:** Always **consult your institution's Safety Data Sheet (SDS)** for the specific compound and perform all operations involving weighing or handling powdered or liquid compounds inside a certified fume cupboard [5].

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## References

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